

Application Note: Laboratory-Scale Synthesis of 4-Methoxybutane-2-Thiol

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Compound of Interest

Compound Name: 4-Methoxybutane-2-Thiol

Cat. No.: B15267830

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Abstract

This application note details a robust two-step synthetic protocol for the laboratory-scale preparation of **4-methoxybutane-2-thiol**. The synthesis commences with a Williamson ether synthesis to produce the intermediate, 4-methoxy-2-butanol, from 4-bromo-2-butanol and sodium methoxide. The subsequent conversion of the secondary alcohol to the target thiol is achieved via a tosylate intermediate, which is then displaced by thiourea followed by basic hydrolysis. This method provides a reliable route to **4-methoxybutane-2-thiol** for use in research and development, particularly for applications in flavor chemistry, fragrance development, and as a synthetic building block in drug discovery.

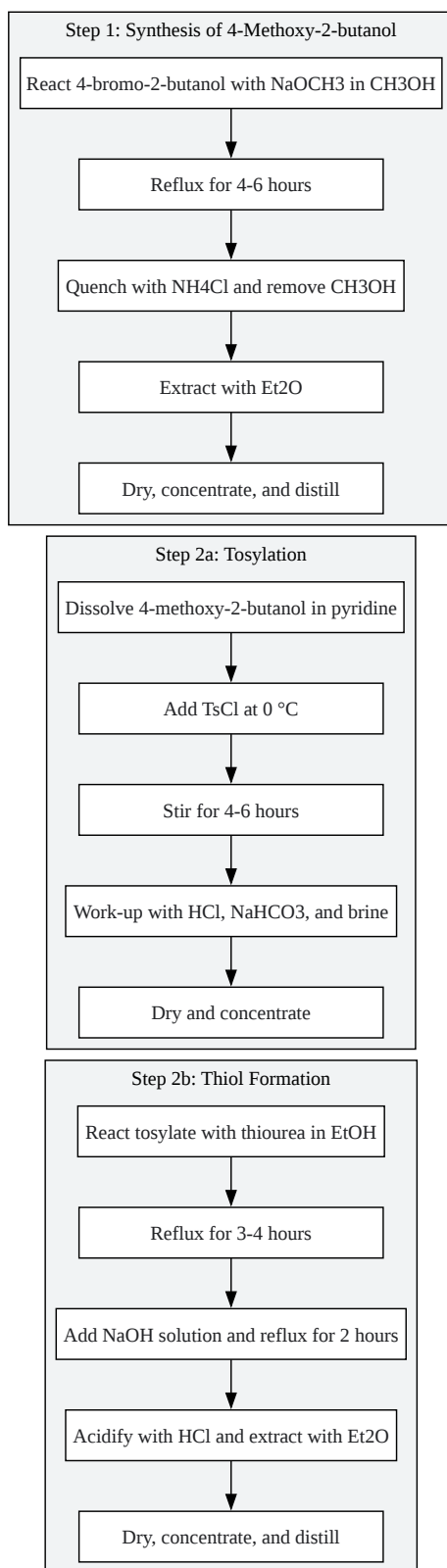
Introduction

4-Methoxybutane-2-thiol is a sulfur-containing organic compound with potential applications in various fields of chemical research. Its synthesis is of interest for researchers requiring this specific scaffold for further molecular elaboration. This document provides a detailed, step-by-step protocol for its synthesis in a laboratory setting, designed for researchers, scientists, and professionals in drug development. The described methodology is based on well-established organic transformations, ensuring reproducibility and accessibility.

Overall Synthetic Scheme

The synthesis of **4-methoxybutane-2-thiol** is accomplished in two main stages:

- Step 1: Synthesis of 4-Methoxy-2-butanol via Williamson Ether Synthesis.
- Step 2: Synthesis of **4-Methoxybutane-2-thiol** from 4-methoxy-2-butanol via a tosylate intermediate.



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